

Application Notes: Purification of Nerol Oxide by Fractional Distillation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nerol oxide*

Cat. No.: *B1199167*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nerol oxide is a monoterpenoid and a member of the pyran class of organic compounds, valued for its unique floral, green, and citrusy aroma in the flavor and fragrance industries. It is found as a constituent in various essential oils. For applications in research, fine chemical synthesis, and pharmaceutical development, a high degree of purity is often required.

Fractional distillation is a fundamental and effective technique for the purification of **nerol oxide**, separating it from other volatile components based on differences in boiling points. Due to the heat-sensitive nature of many terpenes, this process is typically performed under reduced pressure (vacuum fractional distillation) to lower the boiling point and prevent thermal degradation.

These application notes provide a comprehensive overview and a detailed protocol for the purification of **nerol oxide** using fractional distillation.

Physicochemical Properties of Nerol Oxide

A summary of the key physical and chemical properties of **nerol oxide** is presented in the table below. This data is crucial for designing the distillation parameters.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₆ O	[1][2]
Molecular Weight	152.23 g/mol	[1]
Appearance	Colorless to light yellow, clear liquid	[2][3]
Odor	Green, vegetative, floral with a minty undertone	[3]
Boiling Point	201.0 to 202.0 °C (at 760 mm Hg)	[1][2][3][4]
Vapor Pressure	0.409 mm Hg (at 25.00 °C)	[3][4]
Flash Point	159.00 °F (70.56 °C) TCC	[2][3][4]
Specific Gravity	0.900 to 0.908 @ 25.00 °C	[3]
Refractive Index	1.472 to 1.478 @ 20.00 °C	[1][3]
Solubility	Soluble in alcohol; Insoluble in water	[2][4]
CAS Number	1786-08-9	[2][3][4]

Experimental Protocol: Purification of Nerol Oxide by Vacuum Fractional Distillation

This protocol outlines the procedure for purifying **nerol oxide** from a mixture containing other volatile impurities.

1. Materials and Equipment

- Crude **Nerol Oxide**: A mixture containing **nerol oxide**.
- Distillation Glassware: Round-bottom flask, fractionating column (e.g., Vigreux or packed column), distillation head with condenser, vacuum adapter, and receiving flasks.

- Heating Mantle with Magnetic Stirrer: To ensure uniform heating.
- Vacuum Pump: Capable of achieving a stable, reduced pressure.
- Manometer: To monitor the pressure of the system.
- Cold Trap: To protect the vacuum pump from volatile compounds.
- Thermometer or Temperature Probe: To measure the vapor temperature at the distillation head.
- Boiling Chips or Magnetic Stir Bar: To promote smooth boiling.
- Standard Laboratory Glassware: Beakers, graduated cylinders, etc.
- Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.

2. Procedure

- Apparatus Assembly:
 - Assemble the vacuum fractional distillation apparatus in a fume hood. Ensure all glass joints are properly sealed with vacuum grease.
 - Place a magnetic stir bar or boiling chips into the round-bottom flask.
 - Charge the round-bottom flask with the crude **nerol oxide** mixture, filling it to no more than two-thirds of its capacity.
 - Connect the flask to the fractionating column, followed by the distillation head, condenser, and receiving flask.
 - Place the thermometer or temperature probe in the distillation head so that the top of the bulb is level with the side arm leading to the condenser.
 - Connect the vacuum adapter to a cold trap and then to the vacuum pump.

- Ensure a steady flow of cooling water through the condenser.
- Distillation Process:
 - Begin stirring the crude **nerol oxide** mixture.
 - Slowly and carefully apply the vacuum to the system, reducing the pressure to the desired level (e.g., 5-15 mmHg). A lower pressure will result in a lower boiling point.[\[5\]](#)
 - Once the desired pressure is stable, begin to gently heat the round-bottom flask using the heating mantle.
 - Observe the mixture for boiling and the subsequent condensation of vapor on the packing of the fractionating column.
 - Monitor the temperature at the distillation head. Initially, more volatile impurities (the "forerun") will distill over. Collect this fraction in a separate receiving flask.
 - As the temperature stabilizes at the boiling point of **nerol oxide** at the applied pressure, switch to a clean receiving flask to collect the main fraction.
 - Maintain a slow and steady distillation rate for optimal separation.
 - Continue collecting the **nerol oxide** fraction until the temperature either begins to drop (indicating the fraction is nearly distilled) or rise (indicating the start of a higher-boiling impurity).
 - If necessary, change receiving flasks to collect subsequent fractions of less volatile impurities.
- Shutdown Procedure:
 - Once the distillation is complete, turn off the heating mantle and allow the apparatus to cool.
 - Slowly and carefully release the vacuum.
 - Turn off the cooling water.

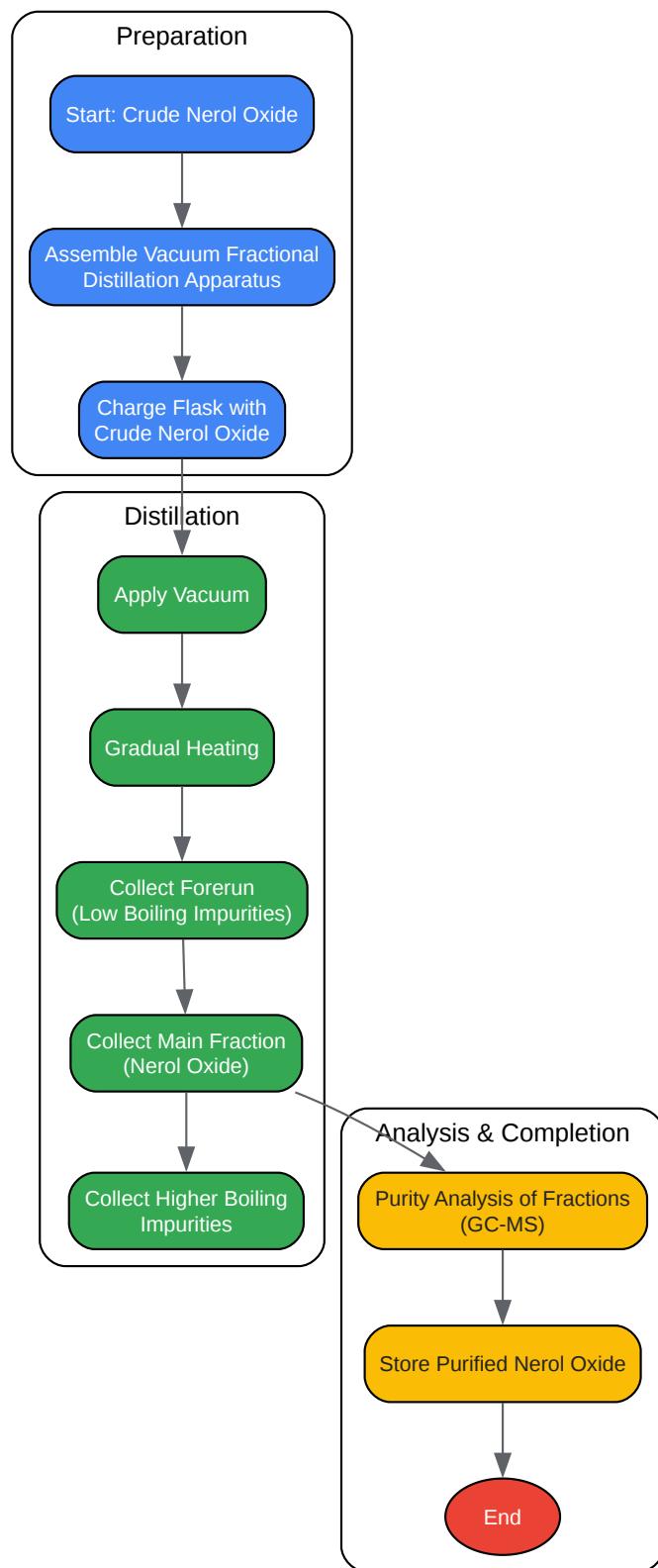
- Disassemble the apparatus and transfer the purified **nerol oxide** to a labeled, airtight container for storage.

3. Purity Analysis

The purity of the collected fractions should be determined using Gas Chromatography-Mass Spectrometry (GC-MS).^{[6][7]}

- Sample Preparation: Dilute a small aliquot of each fraction in a suitable solvent (e.g., hexane or ethanol).
- GC-MS Analysis: Inject the diluted sample into the GC-MS system. A polar capillary column (e.g., DB-WAX) is often suitable for separating isomeric terpenes.^[7]
- Data Analysis: Identify the **nerol oxide** peak based on its retention time and mass spectrum. ^[1] The purity can be calculated based on the relative peak area of **nerol oxide** compared to the total area of all peaks in the chromatogram.

Logical Workflow Diagram

[Click to download full resolution via product page](#)

Caption: Workflow for the purification of **nerol oxide** by fractional distillation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (–)-Nerol oxide | C₁₀H₁₆O | CID 61275 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. anfinatural.com [anfinatural.com]
- 3. parchem.com [parchem.com]
- 4. nerol oxide [flavscents.com]
- 5. benchchem.com [benchchem.com]
- 6. researchgate.net [researchgate.net]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes: Purification of Nerol Oxide by Fractional Distillation]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1199167#purification-of-nerol-oxide-by-fractional-distillation>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com